

Technical Guide: (4-Chlorophenyl)methyl 2-aminoacetate Safety & Handling

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Compound of Interest

Compound Name: (4-Chlorophenyl)methyl 2-aminoacetate

Cat. No.: B15268092

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Document ID: SAFETY-GUIDE-2026-03-08 Target Audience: Medicinal Chemists, Process Safety Engineers, and Laboratory Managers Subject: Comprehensive handling, stability, and safety protocols for **(4-Chlorophenyl)methyl 2-aminoacetate** (and its hydrochloride salt).

Executive Summary & Chemical Identity[1]

(4-Chlorophenyl)methyl 2-aminoacetate, commonly referred to as Glycine 4-chlorobenzyl ester, is a specialized amino acid derivative used primarily as a pharmaceutical intermediate and peptide building block. It serves as a carboxyl-protected glycine motif, where the 4-chlorobenzyl group provides unique lipophilicity and orthogonal deprotection characteristics compared to standard benzyl esters.

Due to the presence of a primary amine and an activated ester linkage, this compound exhibits specific instability pathways—namely cyclization and hydrolysis—that dictate its handling protocols. Most commercial supplies are provided as the hydrochloride salt to ensure shelf stability.

Chemical Identification Data

Property	Description
IUPAC Name	(4-Chlorophenyl)methyl 2-aminoacetate
Common Synonyms	Glycine 4-chlorobenzyl ester; 4-Chlorobenzyl glycinate
CAS Number (Free Base)	74201-59-5
CAS Number (HCl Salt)	1461713-88-1
Molecular Formula	C ₉ H ₁₀ ClNO ₂ (Free Base) / C ₉ H ₁₁ Cl ₂ NO ₂ (HCl Salt)
Molecular Weight	199.63 g/mol (Free Base) / 236.10 g/mol (HCl Salt)
Physical State	White to off-white crystalline solid (Salt)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in non-polar solvents.

Hazard Profiling & Toxicology (SAR Analysis)

Note: Specific toxicological data (LD50) for this exact intermediate is limited. The following profile is derived from Structure-Activity Relationship (SAR) analysis of analogous benzyl esters and alpha-amino esters.

Core Hazards

The compound combines a benzyl ester moiety with a primary amine.

- **Skin & Eye Irritation (High Probability):** Benzyl esters are known lipophilic irritants. The 4-chloro substituent increases lipophilicity, potentially enhancing dermal penetration.
- **Respiratory Irritation:** Dust from the hydrochloride salt is acidic and irritating to mucous membranes.
- **Sensitization Potential:** Chlorinated benzyl derivatives can act as haptens, posing a risk of allergic contact dermatitis upon repeated exposure.

Degradation Hazards

Upon contact with moisture or plasma (in vivo), the ester hydrolyzes to release 4-chlorobenzyl alcohol and glycine.

- 4-Chlorobenzyl alcohol: A known skin and eye irritant.
- Glycine: Non-toxic.

GHS Classification (Predicted)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Storage & Stability Engineering

The stability of **(4-Chlorophenyl)methyl 2-aminoacetate** is binary: the hydrochloride salt is stable, while the free base is kinetically unstable.

The Cyclization Risk (Self-Validating Logic)

Mechanism: In its free base form, the nucleophilic primary amine of one molecule can attack the ester carbonyl of another (intermolecular) or itself (if chain length allowed, though less likely for glycine monomers) to form diketopiperazines (cyclic dipeptides) or polymers. Protocol

Implication: Never store the compound as a free base for extended periods. Generate the free base in situ only immediately prior to the reaction step.

Hydrolysis Sensitivity

The electron-withdrawing effect of the 4-chloro group on the benzyl ring makes the ester slightly more labile to hydrolysis than unsubstituted benzyl esters. Storage Rule: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Desiccators are mandatory to prevent moisture-induced hydrolysis.

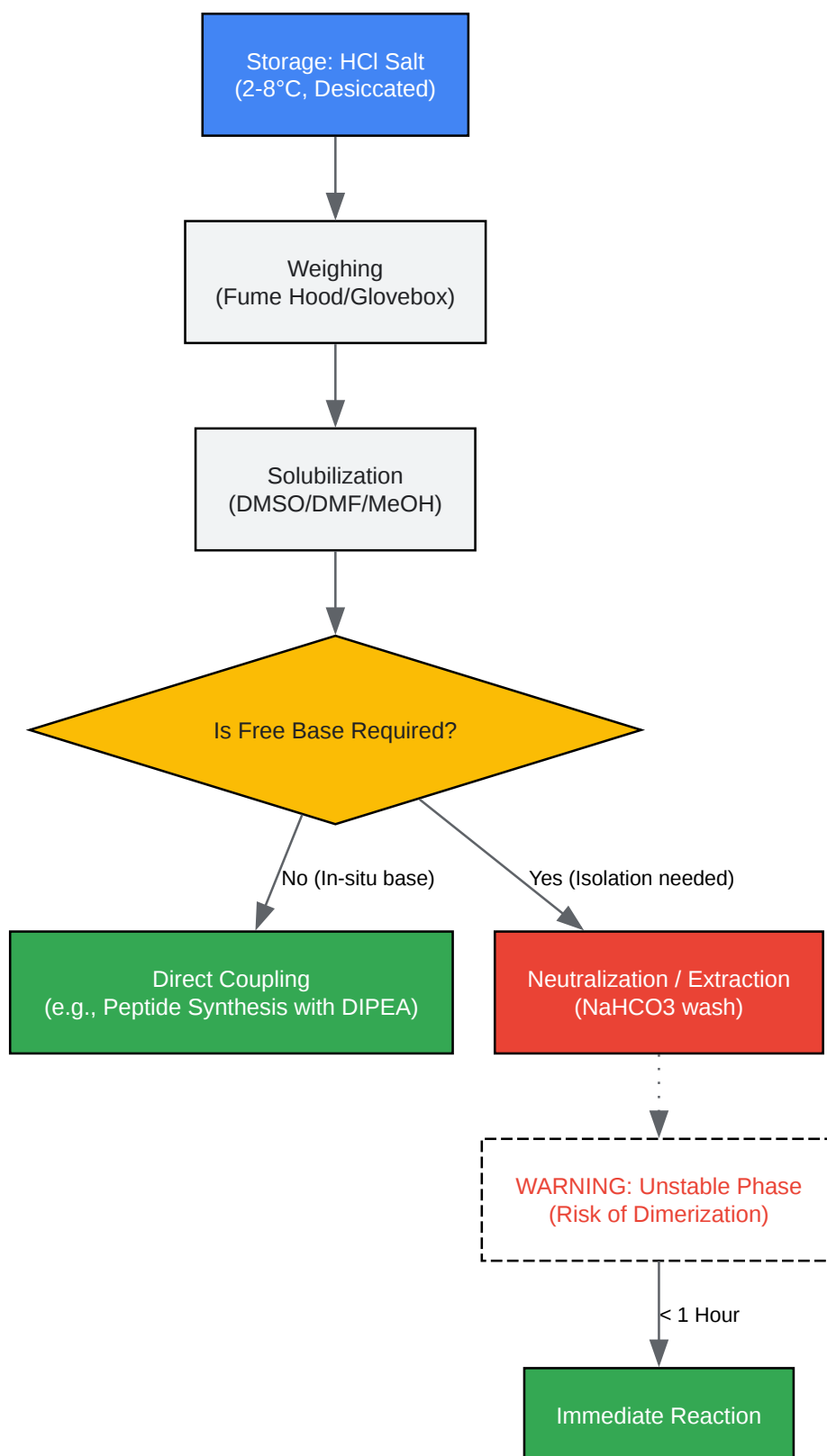
Operational Handling Protocols

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95/P2 particulate respirator required for weighing operations.
- Dermal: Nitrile gloves (minimum 0.11 mm thickness). Double-gloving recommended if handling solutions >0.1 M.
- Ocular: Chemical splash goggles.

Workflow Visualization

The following diagram illustrates the critical decision pathways for handling the salt versus the free base to prevent degradation.



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Caption: Operational workflow emphasizing the instability of the free base phase.

Step-by-Step Neutralization Protocol

Use this protocol only if the reaction cannot tolerate the HCl salt (e.g., acid-sensitive catalysts).

- **Dissolution:** Dissolve the HCl salt in minimal Dichloromethane (DCM) or Ethyl Acetate.
- **Washing:** Wash the organic phase cold (0°C) with saturated aqueous NaHCO₃ or 10% Na₂CO₃.
 - **Why Cold?** Low temperature retards the hydrolysis rate of the ester during the basic wash.
- **Drying:** Dry quickly over anhydrous MgSO₄.
- **Concentration:** Evaporate solvent only if necessary, and never to complete dryness if heating is required. Ideally, use the solution directly.

Emergency Response Procedures

Spill Management

- **Solid Spill:** Do not dry sweep. Use a HEPA-vacuum or wet-wipe method to prevent dust generation.
- **Solution Spill:** Absorb with vermiculite or sand. Treat the waste as halogenated organic waste.

First Aid

- **Eye Contact:** Flush immediately with saline/water for 15 minutes. The hydrochloride salt is acidic; immediate dilution is critical to prevent corneal damage.
- **Skin Contact:** Wash with soap and water. Monitor for redness (erythema) which may appear 12–24 hours post-exposure due to the sensitizing nature of benzyl derivatives.

Synthesis Application Context

This compound is typically employed in peptide synthesis or peptidomimetic development.

- **Role:** C-terminal protection.

- Deprotection: The 4-chlorobenzyl group is generally more stable to acid than the standard benzyl group (Bzl). It is typically removed via catalytic hydrogenation ($H_2/Pd-C$) or strong acid ($HF/TFMSA$), but is resistant to mild TFA treatments used to remove Boc groups.
- Reaction Logic: When coupling N-protected amino acids to this amine, use a non-nucleophilic base (e.g., DIPEA, NMM) to neutralize the HCl salt in situ. This avoids the risks associated with isolating the free base.

References

- Greene, T. W., & Wuts, P. G. M. (1999). Protective Groups in Organic Synthesis. Wiley-Interscience. (Contextual grounding for benzyl ester stability).
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